

Personal protective equipment for handling TAP311

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Compound of Interest

Compound Name: TAP311

Cat. No.: B12423821

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Essential Safety and Handling Guide for TAP311

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **TAP311**. The following procedures are designed to ensure a safe laboratory environment and proper management of this research compound.

TAP311 is identified as a novel, piperidine-based inhibitor of the cholesteryl ester transfer protein (CETP), intended for research use only.^[1] While one available Safety Data Sheet (SDS) classifies **TAP311** as not a hazardous substance or mixture, it is prudent to handle it with the standard care and precautions applied to all laboratory chemicals, especially novel compounds with limited safety data.^[2]

Key Compound Data

For quick reference, the following table summarizes the essential quantitative information for **TAP311**.

Parameter	Value	Source
CAS Number	1149362-88-8	[1]
Molecular Formula	C34H40F6N6O4	[2]
Molecular Weight	710.71 g/mol	[2]
IC50	62 nM (for CETP)	
Short-Term Storage	0 - 4 °C (days to weeks)	
Long-Term Storage	-20 °C (months to years)	

Personal Protective Equipment (PPE)

When handling **TAP311**, especially in its powdered form, appropriate personal protective equipment must be worn to minimize exposure.

- **Body Protection:** A standard laboratory coat should be worn at all times.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are required. Gloves should be changed immediately if they become contaminated.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles are mandatory to protect against splashes and airborne particles.
- **Respiratory Protection:** While one SDS indicates no specific respiratory hazards, it is best practice to handle the powdered form in a well-ventilated area or within a chemical fume hood to avoid inhalation of dust.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow is critical for the safe handling of **TAP311** from receipt to disposal.

Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.
- Log the compound into your chemical inventory.
- Store the compound in a dry, dark place at the recommended temperature. For short-term storage (days to weeks), maintain at 0-4°C. For long-term storage (months to years), store at -20°C.

Preparation of Solutions

- All weighing of the powdered compound and preparation of stock solutions should be performed in a chemical fume hood to minimize inhalation risk.
- Use a dedicated set of spatulas and weighing papers.
- When preparing solutions, add the solvent to the weighed powder slowly to avoid splashing.
- If creating aliquots for storage, do so at this stage to minimize freeze-thaw cycles which could degrade the compound.

Experimental Use

- Clearly label all vessels containing **TAP311** with the compound name and concentration.
- When using **TAP311** in experiments, ensure you are wearing the appropriate PPE.
- Work in a well-ventilated area.
- After handling, wash hands thoroughly with soap and water.

Spill Management

- In the event of a spill, contain the material immediately.
- For powdered spills, gently cover with an absorbent material to avoid creating dust.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand).
- Clean the spill area with an appropriate solvent and decontaminate surfaces.

- All materials used for spill cleanup should be treated as hazardous waste and disposed of accordingly.

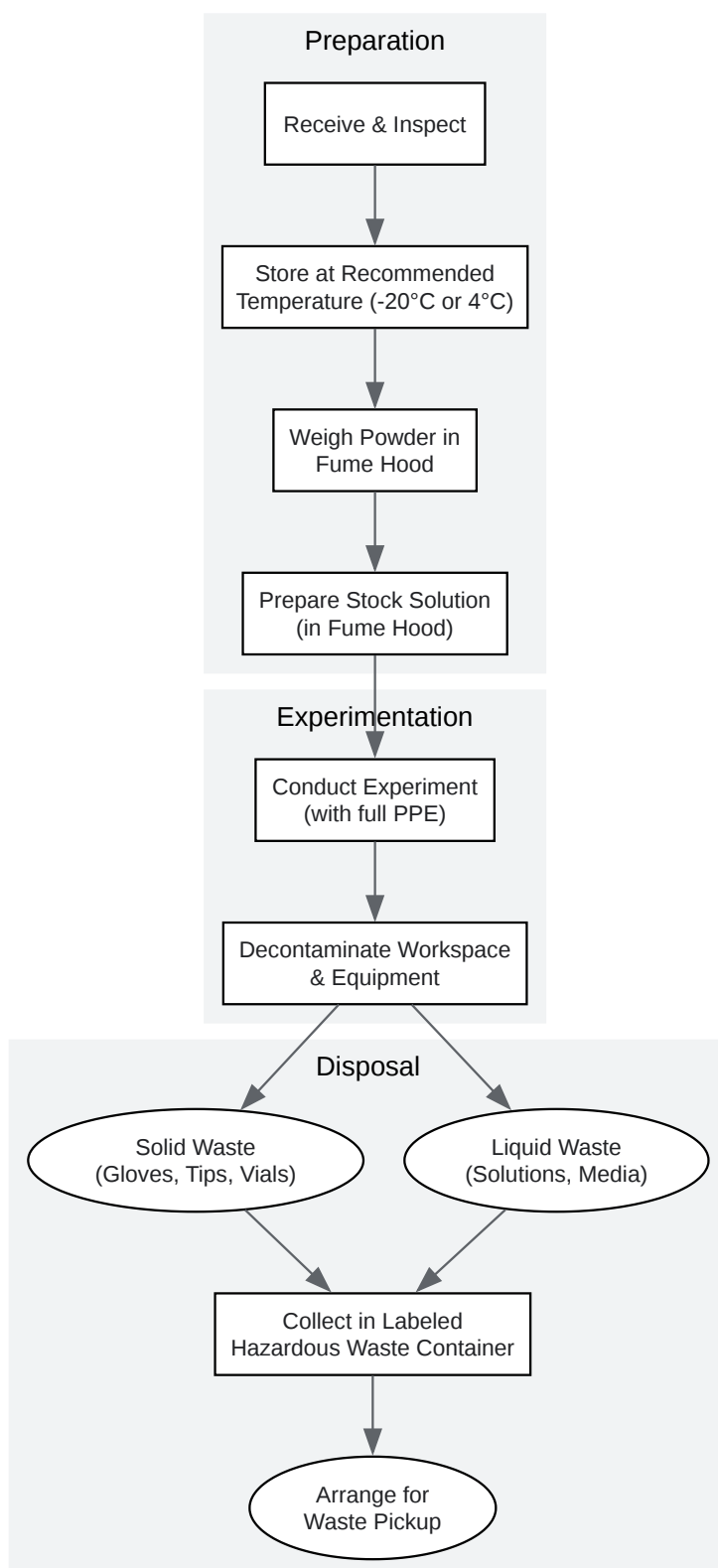
Disposal Plan

As a precautionary measure, all waste contaminated with **TAP311** should be treated as hazardous chemical waste.

- **Solid Waste:** This includes contaminated gloves, weighing papers, pipette tips, and empty stock vials. Collect this waste in a dedicated, clearly labeled hazardous waste container lined with a chemically resistant bag.
- **Liquid Waste:** Unused solutions or experimental media containing **TAP311** should be collected in a sealed, labeled, and chemically compatible hazardous waste container. Do not pour **TAP311** waste down the drain.
- **Container Labeling:** All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**TAP311**," and any other information required by your institution's environmental health and safety department.
- **Waste Pickup:** Store the sealed waste containers in a designated satellite accumulation area until they are collected by your institution's hazardous waste management service.

Safe Handling Workflow for TAP311

The following diagram illustrates the key stages of the safe handling and disposal workflow for **TAP311**.



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Caption: Workflow for the safe handling and disposal of **TAP311**.

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References

- 1. benchchem.com [benchchem.com]
- 2. file.glpbio.com [file.glpbio.com]
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